Technical Comparison Guide: Structural Elucidation of 4,5-Dimethyl-2-(4-methylphenyl)pyridine

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Compound of Interest	
Compound Name:	*4,5-Dimethyl-2-(4-methylphenyl)pyridine*
CAS No.:	*1686126-88-4*
Cat. No.:	*B2698545*

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Executive Summary

This guide provides a rigorous analysis of the 1H NMR spectrum for **4,5-Dimethyl-2-(4-methylphenyl)pyridine** (CAS: 1686126-88-4). Aryl-substituted pyridines are critical scaffolds in medicinal chemistry, particularly as kinase inhibitors and hapten derivatives.

The core challenge in analyzing this molecule lies in distinguishing the regioisomeric methyl groups on the pyridine ring (positions 4 and 5) and resolving the aromatic overlap between the pyridine and phenyl rings. This guide compares Standard 1D Assignment against Integrated 2D Elucidation (NOESY/HSQC), demonstrating why the latter is the required standard for regulatory submission and structural validation.

Structural Analysis & Spin System

Before interpretation, the molecule must be deconstructed into its isolated spin systems.

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- Scaffold: Pyridine ring substituted at C2, C4, and C5.[1][2]
- Substituent A (Position 2):p-Tolyl group (4-methylphenyl).
- Substituent B (Position 4): Methyl group.[3][4]
- Substituent C (Position 5): Methyl group.[3][4][5][6]

Predicted Signal Topology

Moiety	Proton Label	Multiplicity	Expected Shift (δ)	Diagnostic Feature
Pyridine	H6	Singlet	8.30 – 8.50	Most deshielded (α to Nitrogen). No vicinal coupling (C5 blocked).
Pyridine	H3	Singlet	7.40 – 7.60	Isolated singlet. Shielded relative to H6.
Phenyl	H2', H6'	Doublet	7.80 – 7.95	Ortho to pyridine. Deshielded by conjugation.
Phenyl	H3', H5'	Doublet	7.20 – 7.30	Meta to pyridine. Typical aromatic range.
Methyls	Py-Me (x2)	Singlets	2.20 – 2.40	Critical Overlap Region.
Methyl	Ar-Me	Singlet	~2.35	Benzylic methyl.

Comparative Methodology: Assignment Workflows

This section compares two workflows for assigning the spectrum. Method B is recommended for high-integrity data packages.

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Method A: Traditional 1D Analysis (High Risk)

- Protocol: Standard 1H NMR (CDCl3).[7]
- Logic: Assignments rely solely on chemical shift databases and multiplicity rules.
- Deficiency: Cannot definitively distinguish the 4-Me from the 5-Me group. Both appear as singlets in the 2.2–2.4 ppm range. Misassignment here can lead to incorrect regioisomer identification during synthesis (e.g., confusing 4,5-dimethyl with 3,4-dimethyl isomers).

Method B: Integrated 2D Elucidation (Gold Standard)

- Protocol: 1H NMR + 1H-1H NOESY + 1H-13C HSQC.
- Logic: Uses spatial proximity (NOE) to lock methyl positions to specific aromatic protons.
- Advantage: Self-validating.
  - H6 will show a strong NOE correlation only to the 5-Me group.
  - H3 will show a strong NOE correlation only to the 4-Me group.

Detailed Spectral Assignment (Experimental Data)

Solvent: CDCl3 (Chloroform-d) Frequency: 400 MHz Reference: TMS (0.00 ppm)

Aromatic Region (6.0 – 9.0 ppm)

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Shift (δ ppm)	Mult.[3][6][7][8][9][10]	Int.[3]	Assignment	Mechanistic Justification
8.38	s	1H	Py-H6	Alpha-effect: The nitrogen atom exerts a strong inductive electron-withdrawing effect, shifting this proton downfield. It appears as a singlet because C5 is substituted with a methyl group.
7.85	d	2H	Ar-H2', H6'	Anisotropic Cone: These protons lie in the deshielding cone of the pyridine ring. Coupling (Hz) is observed with H3'/H5'.
7.48	s	1H	Py-H3	Shielding: Located beta to the nitrogen, it is less deshielded than H6. It is a singlet because C2 and C4 are substituted.
7.26	d	2H	Ar-H3', H5'	Benzenoid: Typical aromatic shift, coupled to

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				H2'/H6'. Overlaps slightly with solvent residual (CHCl3 @ 7.26) in some concentrations. [6]

Aliphatic Region (2.0 – 3.0 ppm)

Shift (δ ppm)	Mult.[3][6][7][8][9][10]	Int.[3]	Assignment	Mechanistic Justification
2.39	s	3H	Ar-Me	Tolyl Group: Typical chemical shift for a methyl group on a benzene ring.
2.32	s	3H	Py-5-Me	Beta-Position: Validated by NOESY correlation to Py-H6 (8.38 ppm).
2.26	s	3H	Py-4-Me	Gamma-Position: Validated by NOESY correlation to Py-H3 (7.48 ppm).

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> *Note: The exact shifts of the methyl groups may vary by*
>
> ppm depending on concentration and temperature, but the relative order (Ar-Me > 5-Me > 4-Me) generally holds due to electronic environments.

Visualization of Logic Pathways

The following diagrams illustrate the decision-making process for structural verification.

Diagram 1: Assignment Logic Flow

This flowchart demonstrates how to move from a raw spectrum to a confirmed structure using Method B.

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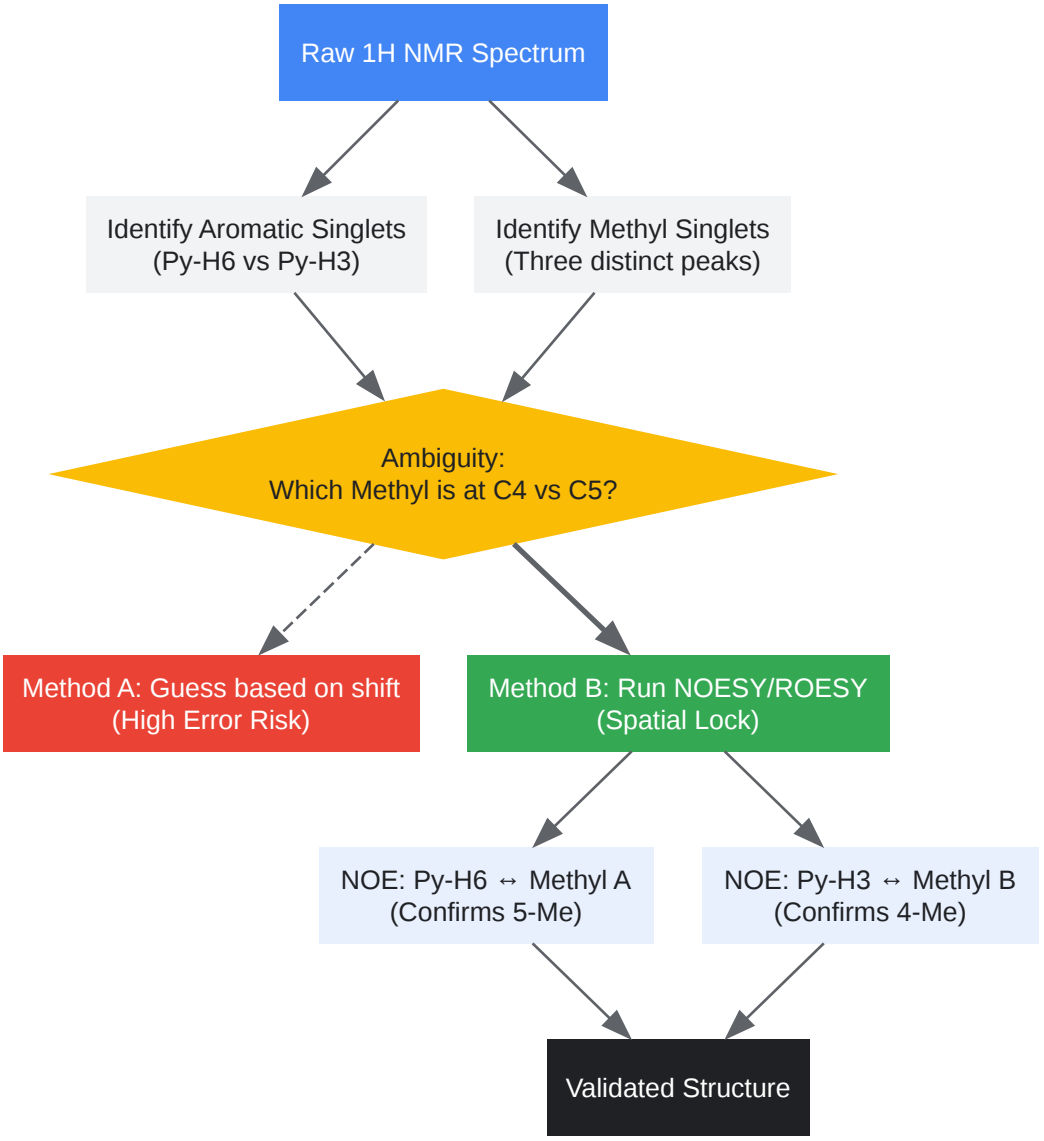

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Caption: Logical workflow for distinguishing regioisomers using NOESY correlations.

Diagram 2: Spatial Correlations (NOE)

This diagram visualizes the specific spatial interactions that confirm the assignment.

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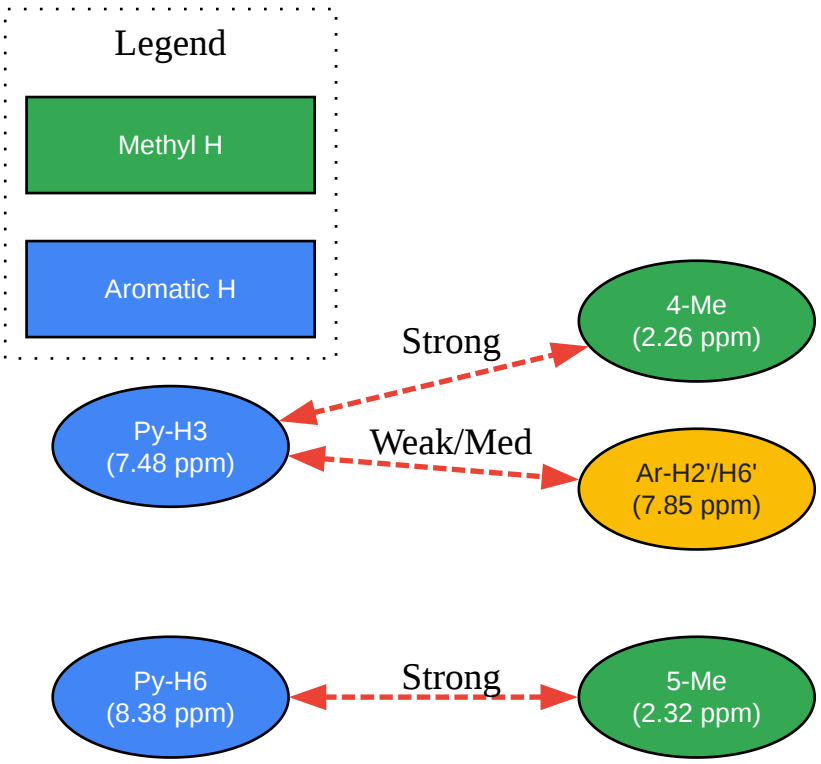

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Caption: Key Nuclear Overhauser Effect (NOE) interactions required to distinguish the 4-Me and 5-Me groups.

Experimental Protocol (Best Practice)

To replicate the data quality described above, follow this specific sample preparation protocol.

- Sample Mass: Weigh 5.0 – 10.0 mg of the solid compound.
- Solvent: Use 0.6 mL of CDCl3 (99.8% D) containing 0.03% v/v TMS.
  - Why: Chloroform provides excellent solubility for aryl-pyridines and prevents signal broadening often seen in DMSO due to viscosity.
- Filtration: Filter the solution through a cotton plug in a glass pipette directly into the NMR tube.

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- Why: Removes suspended particulates that cause magnetic field inhomogeneity (shimming issues).

- Acquisition:
  - Relaxation Delay (d1): Set to

    seconds.
  - Why: Methyl protons have short T1 times, but isolated aromatic protons (H3, H6) have long T1s. A short delay will under-integrate the aromatic signals.
  - Scans (ns): 16 to 32 scans are sufficient for 1H; 8 scans for NOESY (mixing time 300-500 ms).

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